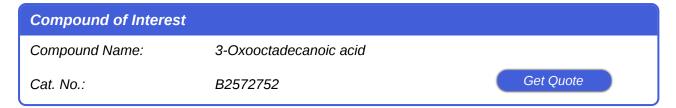


An In-depth Technical Guide to 3-Oxooctadecanoic Acid Derivatives in Nature

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Oxooctadecanoic acid, a C18 long-chain keto-fatty acid, and its derivatives are emerging as molecules of significant interest within the scientific community. These compounds are integral intermediates in fatty acid metabolism across a wide range of organisms, from bacteria and plants to humans.[1][2] Beyond their metabolic roles, evidence suggests their participation in crucial biological processes such as cell signaling and host-pathogen interactions, positioning them as potential targets for novel therapeutic interventions. This technical guide provides a comprehensive overview of the current knowledge on naturally occurring **3-oxooctadecanoic acid** derivatives, with a focus on their sources, biological activities, and the methodologies employed for their study.

Naturally Occurring 3-Oxooctadecanoic Acid Derivatives

While the parent compound, **3-oxooctadecanoic acid**, is a known metabolite, its derivatives are also found in various biological systems. The most well-documented derivative is **3-oxooctadecanoyl-CoA**, a key intermediate in the fatty acid elongation and degradation pathways in prokaryotes and eukaryotes.



Table 1: Known Naturally Occurring 3-Oxooctadecanoic

Acid Derivatives

Derivative Name	Chemical Structure	Natural Source(s)
3-Oxooctadecanoyl-CoA	C59H98N7O18P3S	Escherichia coli, Homo sapiens

Biological Activities of 3-Oxo and Related Fatty Acid Derivatives

The biological activities of **3-oxooctadecanoic acid** and its close structural relatives are a growing area of research. While specific quantitative data for **3-oxooctadecanoic acid** itself is limited in publicly available literature, studies on similar 3-keto and 3-hydroxy fatty acids provide valuable insights into their potential antimicrobial and signaling properties.

Long-chain fatty acids and their oxygenated derivatives are known to possess antimicrobial activities. For instance, various 3-hydroxy fatty acids isolated from Lactobacillus plantarum have demonstrated antifungal properties with minimum inhibitory concentrations (MICs) in the range of 10 to 100 μ g/mL against various molds and yeasts.[3] This suggests that 3-oxo fatty acids may exhibit similar bioactivities.

In plants, octadecanoid-derived compounds are central to defense signaling pathways, such as the jasmonate pathway, which is triggered in response to herbivory and pathogen attack.[1][4] [5] These pathways involve a cascade of enzymatic reactions that convert fatty acids into potent signaling molecules that regulate the expression of defense-related genes.

Table 2: Antifungal Activity of 3-Hydroxy Fatty Acids from Lactobacillus plantarum MiLAB 14



Compound	Test Organism	Minimum Inhibitory Concentration (MIC) (µg/mL)
3-(R)-hydroxydecanoic acid	Aspergillus fumigatus	10-100
3-(R)-hydroxydecanoic acid	Penicillium roqueforti	10-100
3-(R)-hydroxydecanoic acid	Candida albicans	10-100
3-hydroxydodecanoic acid	Aspergillus fumigatus	10-100
3-hydroxydodecanoic acid	Penicillium roqueforti	10-100
3-hydroxydodecanoic acid	Candida albicans	10-100
3-hydroxytetradecanoic acid	Aspergillus fumigatus	10-100
3-hydroxytetradecanoic acid	Penicillium roqueforti	10-100
3-hydroxytetradecanoic acid	Candida albicans	10-100

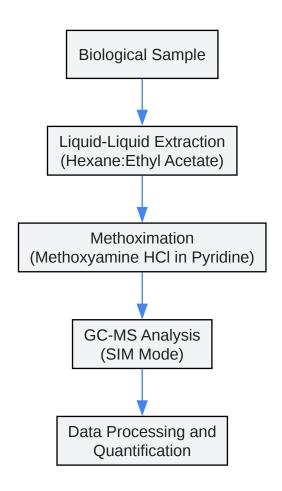
Data extracted from Sjögren et al. (2003). The original study reports a range, and specific values for each organism were not individually detailed in the abstract.[3]

Signaling Pathways

The octadecanoid pathway in plants serves as a well-established model for fatty acid-derived signaling. This pathway is initiated by the release of α -linolenic acid from chloroplast membranes, which is then converted through a series of enzymatic steps into the plant hormone jasmonic acid and its derivatives. These molecules act as potent signaling compounds, regulating a wide array of physiological processes, including defense against pathogens and insects.[6] While **3-oxooctadecanoic acid** is not a direct intermediate in the canonical jasmonate pathway, its structural similarity to other signaling oxylipins suggests it could play a role in related or as-yet-undiscovered signaling cascades.







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